

# Barium hydroxide monohydrate CAS number 22326-55-2 properties

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## Compound of Interest

Compound Name: Barium hydroxide monohydrate

Cat. No.: B1256788

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An In-depth Technical Guide to **Barium Hydroxide Monohydrate** (CAS: 22326-55-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Barium hydroxide monohydrate** (CAS: 22326-55-2), detailing its physicochemical properties, safety and handling protocols, significant applications, and relevant experimental methodologies.

## Physicochemical Properties

**Barium hydroxide monohydrate** is a chemical compound with the formula  $\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$ .<sup>[1]</sup> It is one of the principal compounds of barium and is commercially available, typically as a white powder or crystalline solid.<sup>[1][2]</sup> This compound is known to be corrosive to metals and tissue.<sup>[3][4][5]</sup>

Table 1: Physicochemical Data of **Barium Hydroxide Monohydrate**

Property	Value	Source(s)
CAS Number	22326-55-2	[3][4]
Molecular Formula	Ba(OH) <sub>2</sub> ·H <sub>2</sub> O	[1]
Molecular Weight	189.355 g/mol	[3][6]
Appearance	White powder, crystals, or chunks	[1][3][4][5][7]
Melting Point	78 °C (decomposes)	[3][4]
Density	3.743 g/mL at 25 °C	[3][4][7]
Solubility	Slightly soluble in water.[1][3] [4][5]	[3][4]
Vapor Pressure	300 hPa at 78 °C	[7]
pKb	-2.02	[2]

## Safety and Handling

**Barium hydroxide monohydrate** is classified as a hazardous substance and requires careful handling.[8] It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[9]

Table 2: GHS Hazard and Precautionary Information

Category	Code	Statement	Source(s)
Hazard	H302 + H332	Harmful if swallowed or if inhaled.	
H314	Causes severe skin burns and eye damage.	[9][10]	
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[9]
P270	Do not eat, drink or smoke when using this product.		
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[9][10]	
Response	P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[9]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[9][10]	
P304 + P340 + P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.		

IF IN EYES: Rinse cautiously with water for several minutes.			
P305 + P351 + P338	Remove contact lenses, if present and easy to do. Continue rinsing.	[9][10]	
P310	Immediately call a POISON CENTER/doctor.	[10]	
Storage	P405	Store locked up.	[9]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.	[11]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[9][11]
- Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[9]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.[9]

## Applications in Research and Industry

**Barium hydroxide monohydrate** has diverse applications owing to its strong basicity and the low solubility of its sulfate salt.

- **Organic Synthesis:** It is used as a strong base in various organic reactions, such as the hydrolysis of esters and nitriles, and in aldol condensations.<sup>[2][12]</sup> It has been employed for the decarboxylation of amino acids and in the preparation of compounds like cyclopentanone and diacetone alcohol.<sup>[12]</sup>
- **Industrial Applications:** It serves as a precursor to other barium compounds.<sup>[12]</sup> A primary use is as an additive for lubricating oils for internal combustion engines.<sup>[13]</sup> It is also utilized in water purification to remove sulfates, in the plastics industry as a stabilizer, and in the manufacturing of glass and enamel.<sup>[3][4][13]</sup>
- **Analytical Chemistry:** In the laboratory, it is used for the titration of weak acids, particularly organic acids.<sup>[2][12]</sup> Its advantage over sodium hydroxide and potassium hydroxide is that its aqueous solutions are guaranteed to be free of carbonate, as barium carbonate is insoluble in water.<sup>[2][12]</sup> This prevents titration errors when using indicators like phenolphthalein.<sup>[12]</sup>
- **Catalysis:** It is widely used as a catalyst for the synthesis of phenolic resins.<sup>[13]</sup>

## Experimental Protocols

### Synthesis of Barium Hydroxide Monohydrate

**Barium hydroxide monohydrate** is typically prepared by the dehydration of barium hydroxide octahydrate ( $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ ).<sup>[14]</sup> The octahydrate itself can be synthesized from barium oxide ( $\text{BaO}$ ) or barium carbonate.<sup>[2][12][15]</sup>

#### Method 1: Dehydration via Azeotropic Distillation

This method uses an organic solvent to form an azeotrope with water, facilitating its removal.

- **Materials:** Barium hydroxide octahydrate ( $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ ), Benzene (or other suitable organic solvents like cyclohexane or n-butyl chloride).<sup>[14][16]</sup>
- **Apparatus:** A three-neck flask equipped with a stirrer, a thermometer, and a water separator (e.g., Dean-Stark apparatus).<sup>[14][16]</sup>
- **Procedure:**

- Add 300g of  $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$  crystals and 300 ml of benzene to the three-neck flask.[\[14\]](#)[\[16\]](#)
- Heat the mixture to reflux with continuous stirring.[\[14\]](#)[\[16\]](#)
- The evaporated water and benzene will collect in the water separator. The denser water is periodically removed.
- Continue the reflux for approximately 4.5 to 6 hours, or until the theoretical amount of water (7 moles, approx. 126g) has been distilled out.[\[14\]](#)
- The resulting product is a white powder of **Barium hydroxide monohydrate**.[\[14\]](#)[\[16\]](#)
- The product can be filtered and dried. The organic solvent can be recycled.[\[14\]](#)

#### Method 2: Preparation from Barium Carbonate

This protocol describes the synthesis of the octahydrate, which can then be dehydrated as described above.

- Materials: Barium carbonate ( $\text{BaCO}_3$ ), powdered charcoal, powdered rosin, water.[\[15\]](#)
- Apparatus: Mortar, crucible, gas furnace, porcelain dish, filtration apparatus.[\[15\]](#)
- Procedure:
  - Thoroughly mix 99g of finely powdered barium carbonate, 10g of powdered charcoal, and 5g of powdered rosin in a mortar.[\[15\]](#)
  - Place the mixture in a crucible, press it down firmly, and cover with a layer of charcoal.[\[15\]](#)
  - Heat the covered crucible in a gas furnace at high temperature for 1 hour to produce barium oxide ( $\text{BaO}$ ).[\[15\]](#)
  - After cooling, cautiously add the resulting barium oxide to 400 ml of water in a porcelain dish.[\[15\]](#)
  - Heat the mixture to boiling and filter the hot solution.[\[15\]](#)

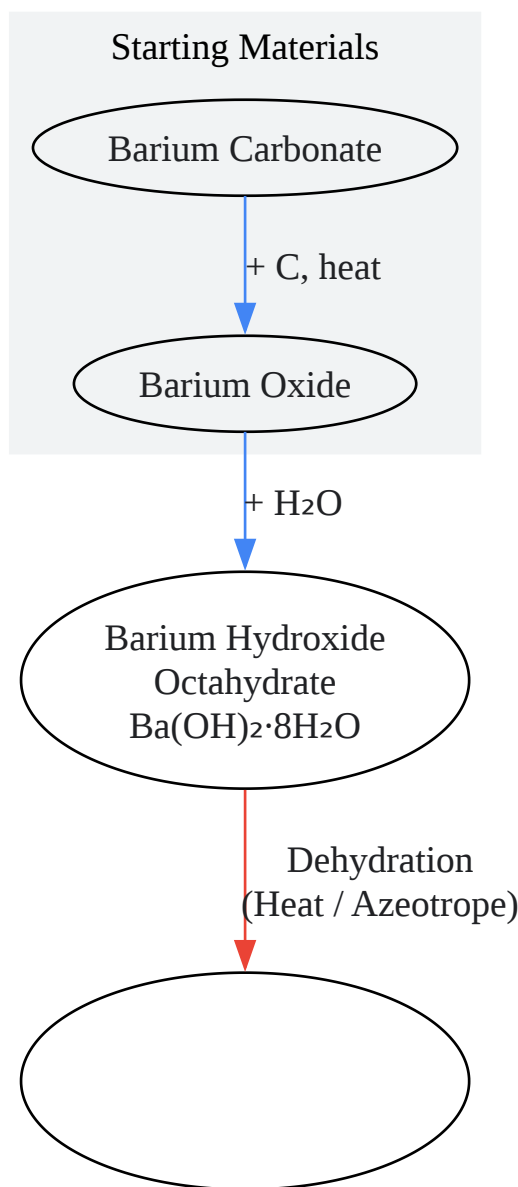
- Allow the filtrate to cool slowly to room temperature and then to 0°C to crystallize barium hydroxide octahydrate.[15]
- The octahydrate crystals can then be dehydrated to the monohydrate form upon heating in air.[12][15]

## Analytical Protocol: Titration of a Weak Acid

This protocol outlines the use of barium hydroxide solution to determine the concentration of a weak organic acid.

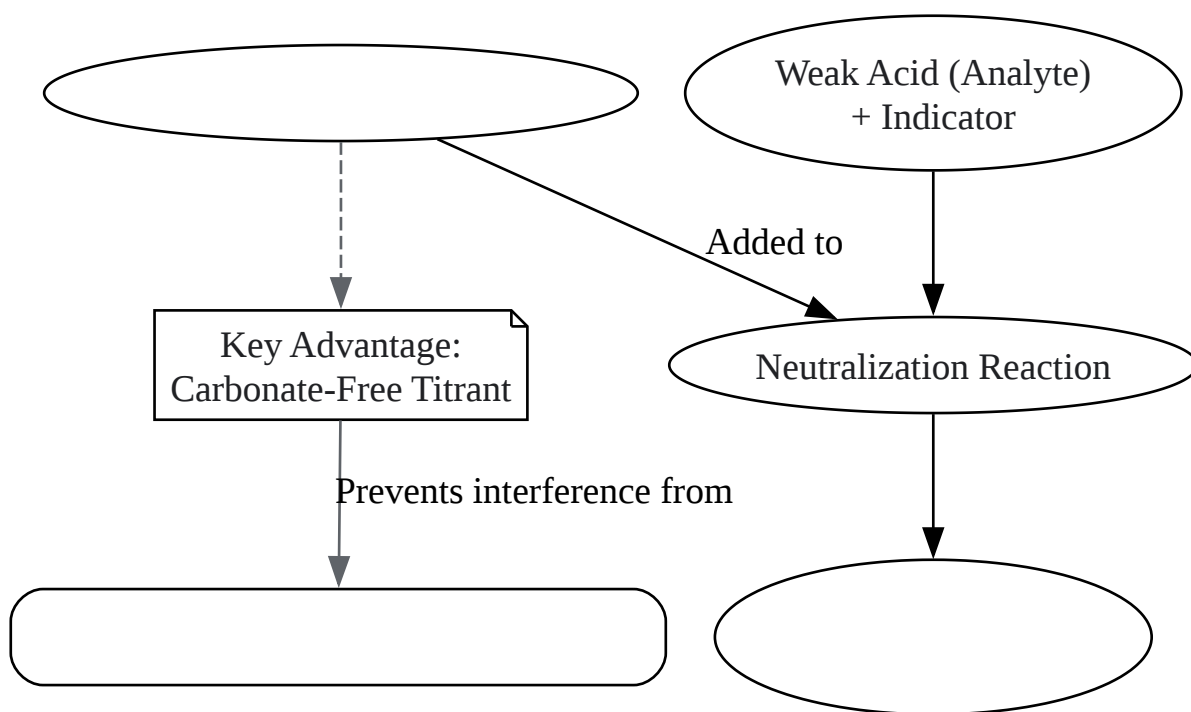
- Reagents: Standardized barium hydroxide solution (clear, carbonate-free), weak organic acid solution (e.g., acetic acid), phenolphthalein indicator.
- Procedure:
  - Prepare a clear, saturated solution of barium hydroxide. Carefully decant or filter the solution to ensure no solid barium carbonate is present. Standardize the solution against a primary standard like potassium hydrogen phthalate (KHP).
  - Pipette a known volume of the weak organic acid solution into an Erlenmeyer flask.
  - Add 2-3 drops of phenolphthalein indicator to the acid solution.
  - Titrate the acid with the standardized barium hydroxide solution until the first permanent faint pink color appears, indicating the endpoint.
  - Record the volume of barium hydroxide solution used.
  - Calculate the concentration of the weak acid using the stoichiometry of the neutralization reaction:  $2 \text{RCOOH} + \text{Ba(OH)}_2 \rightarrow (\text{RCOO})_2\text{Ba} + 2 \text{H}_2\text{O}$ .

## Visualizations

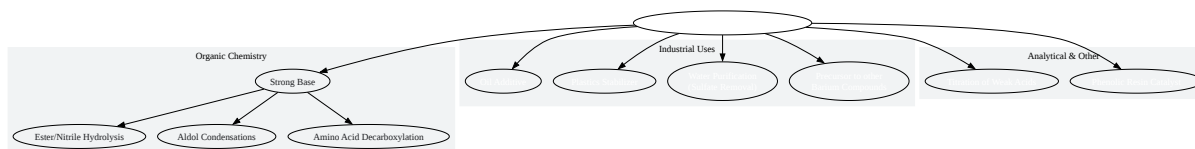


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